

Spectroscopic Characterization of 6-(4-Hydroxyphenyl)piperidin-2-one: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	6-(4-hydroxyphenyl)piperidin-2-one
CAS No.:	1894476-63-1
Cat. No.:	B6246696

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Executive Summary

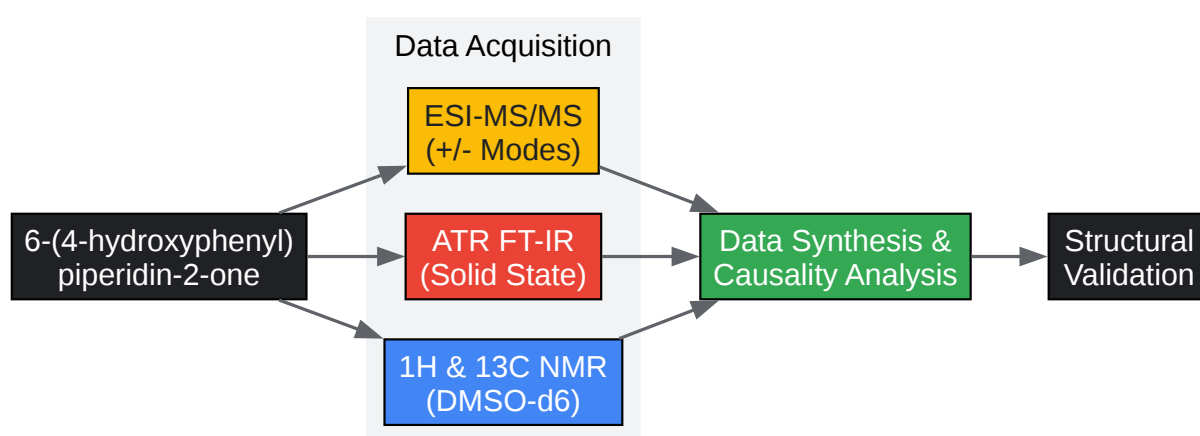
The compound **6-(4-hydroxyphenyl)piperidin-2-one** (CAS 1894476-63-1) is a highly functionalized

-lactam. Piperidin-2-ones are privileged scaffolds in medicinal chemistry, frequently serving as core pharmacophores in CNS-active agents and alkaloid natural products [1]. Proper spectroscopic characterization of this molecule requires a deep understanding of the electronic interplay between the electron-donating phenol ring and the hydrogen-bonding capable lactam moiety. This guide provides a definitive, self-validating framework for elucidating its structure using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS).

Molecular Architecture & Causality

Structurally, the molecule consists of a saturated six-membered piperidine ring with a carbonyl at C2 and a 4-hydroxyphenyl substituent at C6 (adjacent to the N1 nitrogen).

- **Electronic Causality:** The lone pair on the N1 nitrogen is delocalized into the C2 carbonyl, giving the C-N bond partial double-bond character and reducing the C=O bond order. This fundamentally alters both its NMR chemical shifts and IR vibrational frequencies compared to standard ketones or amines .
- **Steric & Anisotropic Effects:** The bulky 4-hydroxyphenyl group at C6 restricts the conformational flexibility of the piperidine ring. The aromatic ring current heavily deshields the geminal C6 methine proton, pushing it significantly downfield [2].



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Fig 1: Spectroscopic workflow for structural validation of **6-(4-hydroxyphenyl)piperidin-2-one**.

Spectroscopic Workflows & Data Interpretation

3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for mapping the carbon-hydrogen framework. DMSO-d₆ is the mandatory solvent for this analyte; its strong hydrogen-bond accepting nature prevents the rapid intermolecular exchange of the phenol -OH and lactam -NH protons, allowing them to be observed as distinct, quantifiable peaks .

Table 1: Predicted ¹H and ¹³C NMR Assignments (DMSO-d₆, 400/100 MHz)

Position	¹ H Chemical Shift (ppm), Multiplicity, J (Hz)	¹³ C Chemical Shift (ppm)	Causality / Diagnostic Rationale
-OH (Phenol)	~9.30, br s, 1H	-	Highly deshielded, exchangeable with D ₂ O.
-NH (Lactam)	~7.65, br s, 1H	-	Broadened by quadrupolar ¹⁴ N relaxation.
C2 (Carbonyl)	-	~171.5	Upfield from ketones (~200 ppm) due to amide resonance.
C4' (Ar-OH)	-	~156.8	Deshielded by electronegative oxygen.
C2', C6' (Ar)	~7.05, d, J = 8.4, 2H	~127.4	Ortho to the alkyl attachment, typical AA'BB' system.
C3', C5' (Ar)	~6.70, d, J = 8.4, 2H	~115.1	Ortho to the electron-donating -OH group (shielded).
C6 (Methine)	~4.35, m, 1H	~55.3	Deshielded by both the adjacent N1 and the aromatic ring current.
C3 (Methylene)	~2.15, m, 2H	~31.2	Adjacent to the electron-withdrawing C=O.
C5 (Methylene)	~1.80, m, 2H	~29.5	Diastereotopic protons adjacent to the chiral C6 center.

C4 (Methylene)	~1.60, m, 2H	~19.8	Most shielded aliphatic carbons, furthest from heteroatoms.
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3.2 Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR validates the functional groups. The

-lactam signature is highly specific and easily distinguishable from standard cyclic ketones.

Table 2: Key FT-IR Vibrational Modes (ATR, Solid State)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Diagnostic Rationale
3200 - 3400	Strong, Broad	O-H / N-H Stretch	Extensive intermolecular hydrogen bonding in the solid state broadens this band.
1645	Strong	C=O Stretch (Amide I)	Lower frequency than a typical ketone (~1715 cm ⁻¹) due to N-lone pair delocalization weakening the C=O bond.
1610, 1515	Medium	Aromatic C=C Stretch	Characteristic skeletal vibrations of the para-substituted benzene ring.
1245	Strong	C-O Stretch	Phenolic C-O bond stretching.

3.3 Mass Spectrometry (ESI-MS/MS)

Electrospray Ionization (ESI) is ideal for this polar molecule. The presence of both a basic site (lactam, albeit weak) and an acidic site (phenol) allows for dual-mode ionization.

Table 3: ESI-MS/MS Fragmentation Profile

Ionization Mode	Precursor Ion (m/z)	Key Fragments (m/z)	Causality / Diagnostic Rationale
ESI (+)	192.1 [M+H] ⁺	175.1, 147.1	Loss of NH ₃ (-17 Da) and subsequent loss of CO (-28 Da) from the lactam ring.
ESI (-)	190.1 [M-H] ⁻	146.1	Deprotonation of the phenol. Fragmentation often involves loss of CO ₂ or ring opening.

Self-Validating Experimental Protocols

As a rigorous application scientist, data must be internally validated. The following protocols establish a self-validating system for structural confirmation.

Protocol A: D₂O Exchange for Labile Proton Validation

Purpose: To definitively distinguish the -OH and -NH protons from the aromatic backbone.

- **Baseline Acquisition:** Dissolve 15 mg of **6-(4-hydroxyphenyl)piperidin-2-one** in 0.6 mL anhydrous DMSO-d₆. Acquire a standard ¹H NMR spectrum (16 scans, 298 K).
- **Perturbation:** Add 2 drops of D₂O directly to the NMR tube. Cap and invert 10 times to ensure homogeneous mixing. Allow 5 minutes for the deuterium exchange equilibrium to establish.
- **Validation Acquisition:** Re-acquire the ¹H NMR spectrum under identical receiver gain settings.

- Causality Check: The broad singlets at ~9.30 ppm and ~7.65 ppm will collapse and disappear, replaced by a massive HOD peak at ~3.3 ppm. This definitively confirms these peaks are heteroatom-bound exchangeable protons, not part of the carbon skeleton.

Protocol B: Regiochemical Confirmation via 2D HMBC

Purpose: To prove the 4-hydroxyphenyl group is attached at C6, not C3, C4, or C5.

- Acquisition: Acquire a 2D Heteronuclear Multiple Bond Correlation (HMBC) spectrum (optimized for long-range J-coupling of 8 Hz).
- Data Synthesis: Locate the C6 methine proton signal at ~4.35 ppm on the F2 (proton) axis.
- Causality Check: Observe cross-peaks between the C6 proton and the aromatic C1' (~133.2 ppm) and C2'/C6' (~127.4 ppm) carbons on the F1 (carbon) axis. The presence of these 3-bond correlations definitively locks the aromatic ring to the C6 position of the lactam, validating the regiochemistry.

References

- Arabian Journal of Chemistry. "Lactamomethylation of alkylphenols: Synthesis and quantum-chemical study of the reaction pathway". Arabian Journal of Chemistry. URL:[[Link](#)]
- ResearchGate. "Asymmetric Synthesis of 6-Alkyl- and 6-Arylpiperidin-2-ones". ResearchGate Publications. URL: [[Link](#)]

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Sources

- 1. 1894476-63-1 | [Sigma-Aldrich \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- 2. [researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- To cite this document: BenchChem. [Spectroscopic Characterization of 6-(4-Hydroxyphenyl)piperidin-2-one: A Comprehensive Analytical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6246696/docs#spectroscopic-characterization-of-6-4-hydroxyphenyl-piperidin-2-one-a-comprehensive-analytical-guide\]](https://www.benchchem.com/product/b6246696/docs#spectroscopic-characterization-of-6-4-hydroxyphenyl-piperidin-2-one-a-comprehensive-analytical-guide)

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